

Technical Support Center: Enhancing the Stability of Acid-PEG3-SSPy Conjugates

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Compound of Interest

Compound Name: Acid-PEG3-SSPy

Cat. No.: B11828301

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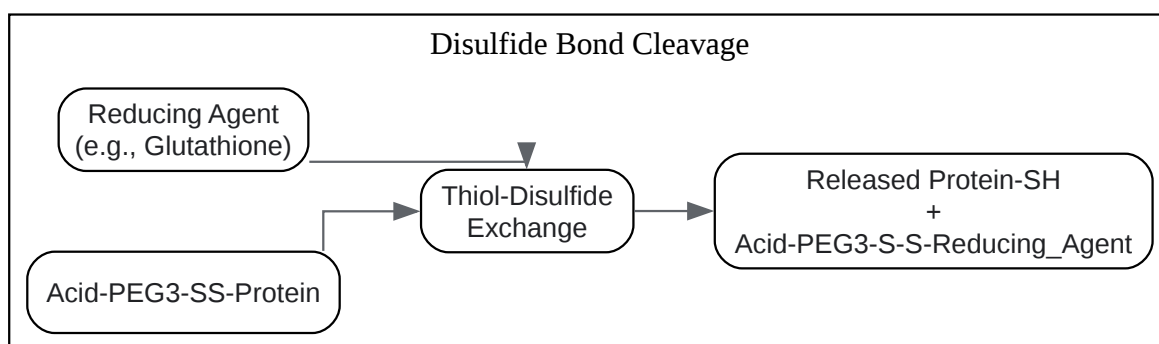
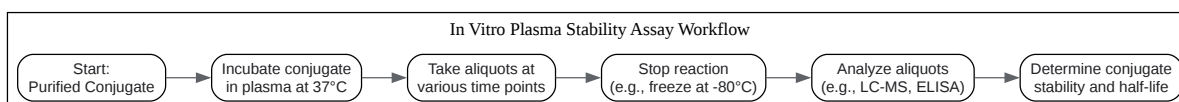
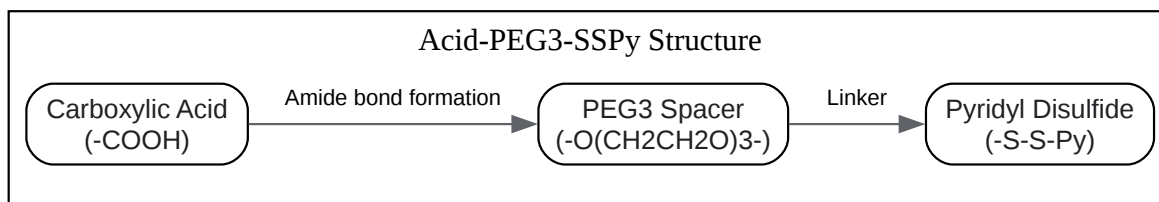
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to improve the stability of **Acid-PEG3-SSPy** conjugates during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Acid-PEG3-SSPy** and what are its main components?

Acid-PEG3-SSPy is a heterobifunctional crosslinker. Its structure consists of three key parts:

- **Carboxylic Acid:** An amine-reactive group that forms a stable amide bond with primary amines on proteins or other molecules.
- **PEG3 Linker:** A short, hydrophilic polyethylene glycol spacer that enhances the solubility and reduces aggregation of the conjugate.
- **Pyridyl Disulfide (SSPy):** A thiol-reactive group that forms a cleavable disulfide bond with sulfhydryl groups (e.g., from cysteine residues).



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